

# effect of pressure on iron arsenide superconductivity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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Compound Name: **Iron arsenide**

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An In-depth Technical Guide to the Effects of Pressure on **Iron Arsenide** Superconductivity

For: Researchers, Scientists, and Materials Development Professionals

## Abstract

The application of external pressure is a powerful and clean tuning parameter for investigating the complex interplay between structure, magnetism, and superconductivity in **iron arsenide** materials. Unlike chemical doping, which introduces disorder, pressure allows for the continuous modification of lattice parameters and electronic band structures, providing critical insights into the pairing mechanism of unconventional superconductivity. This guide provides a comprehensive overview of the significant effects of pressure on various families of **iron arsenide** superconductors. It details the pressure-induced phase transitions, the evolution of the superconducting transition temperature ( $T_c$ ), and the experimental methodologies employed in high-pressure studies. Quantitative data are summarized in structured tables for comparative analysis, and key conceptual and experimental workflows are visualized through diagrams.

## Introduction: The Role of Pressure in Tuning Iron Arsenide Superconductors

The discovery of superconductivity in iron-based compounds in 2008 launched a new era in materials science.<sup>[1]</sup> These materials are characterized by a layered crystal structure, with

superconductivity believed to originate in the FeAs layers.[2][3] In their parent (undoped) state, many **iron arsenides** exhibit a structural phase transition from a high-temperature tetragonal phase to a low-temperature orthorhombic phase, which is closely followed by or coincident with a transition to a spin-density wave (SDW) antiferromagnetic state.[2][4]

Superconductivity typically emerges when this magnetic order is suppressed, either through chemical doping or the application of external pressure.[5][6] Pressure serves as a critical tool to manipulate the ground state of these materials.[4] By physically reducing the interatomic distances, pressure enhances the orbital overlap and modifies the electronic band structure, often leading to the suppression of the SDW phase and the emergence of a dome-shaped superconducting region in the temperature-pressure phase diagram.[6][7] The response of the superconducting transition temperature ( $T_c$ ) to pressure is complex and highly dependent on the specific material family and its initial doping level.  $T_c$  can be induced, increased, or decreased by applying pressure, providing a rich landscape for studying the mechanisms of high-temperature superconductivity.[1][6][8]

## Pressure-Dependent Superconducting and Magnetic Properties: Quantitative Data

The effect of pressure on the transition temperatures of various **iron arsenide** families has been extensively studied. The following tables summarize key quantitative results from the literature, including the superconducting transition temperature ( $T_c$ ), the magnetic/structural transition temperature ( $T_N/T_s$ ), and their pressure derivatives ( $dT_c/dP$ ).

**Table 1: Pressure Effects on "122" Family ( $AFe_2As_2$ , A = Ca, Ba, Sr)**

Compound	Doping	Max Tc (K)	Optimal Pressure (GPa)	dTc/dP (K/GPa)	Key Observations
CaFe <sub>2</sub> As <sub>2</sub>	Undoped	~12	~0.5	N/A (Dome)	Ambient pressure T_s/T_N at 170 K is suppressed. Superconductivity appears in a dome between 0.23 and 0.86 GPa.[5][7]
Ba <sub>1-x</sub> K <sub>x</sub> Fe <sub>2</sub> A <sub>S2</sub>	x = 0.22	~28	> 2.5	Positive	Pressure suppresses the orthorhombic antiferromagnetic (o-AF) phase and greatly expands a tetragonal antiferromagnetic (t-AF) phase.[4]
Ba <sub>1-x</sub> K <sub>x</sub> Fe <sub>2</sub> A <sub>S2</sub>	x = 0.24	~32	~1.0	Initially positive, then negative	Links a pressure-induced magnetic phase to the tetragonal magnetic phase observed at

					ambient pressure. <a href="#">[4]</a>
$\text{Ba}_{1-x}\text{K}_x\text{Fe}_2\text{A}_{\text{S}_2}$	$x = 0.28$	$\sim 30$	0	-1.1	Tc decreases with pressure in this overdoped sample. <a href="#">[4]</a>
$\text{Ca}(\text{Fe}_{1-x}\text{Co}_x)_{2\text{As}_2}$	$x = 0.05$	$\sim 20$	Ambient	N/A	Superconduct ivity appears at low temperatures with Co- doping. <a href="#">[5]</a>

**Table 2: Pressure Effects on "1111" Family (ReFeAsO, Re = Rare Earth)**

Compound	Doping	Ambient T <sub>c</sub> (K)	Pressure Range (GPa)	dT <sub>c</sub> /dP (K/GPa)	Key Observations
NdFeAsO <sub>0.88</sub> F <sub>0.12</sub>	F-doped	~48	> 1.7	-2.8	Dome-shaped T <sub>c</sub> -P phase diagram. T <sub>c</sub> decreases linearly at higher pressures. <a href="#">[9]</a>
SmFeAsO <sub>1-δ</sub>	O-deficient	55	0 - 25	Negative	T <sub>c</sub> decreases monotonously with pressure. <a href="#">[10]</a> <a href="#">[11]</a>
NdFeAsO <sub>1-δ</sub>	O-deficient	53.5	0 - 20	Negative	T <sub>c</sub> decreases monotonously with pressure. <a href="#">[10]</a> <a href="#">[11]</a>
GdFeAsO	Undoped	N/A	0 - 2.5	dT <sub>N</sub> /dP = -6	The spin-density wave transition temperature (T <sub>N</sub> ) at 128.2 K is suppressed by pressure. <a href="#">[9]</a>

**Table 3: Pressure Effects on "111" and Other Families**

Compound	Family	Max Tc (K)	Optimal Pressure (GPa)	dTc/dP (K/GPa)	Key Observations
Li <sub>1.0</sub> FeAs	111	~18	Ambient	-1.1	Tc decreases almost linearly with pressure.[8]
Li <sub>1.1</sub> FeAs	111	~17	Ambient	-0.9	The pressure derivative becomes smaller with increasing Li content.[8]
(Ca,La) (Fe,Co)As <sub>2</sub>	112	~21	Ambient	Negative	Tc is suppressed as pressure induces a crossover from non-Fermi-liquid to Fermi-liquid behavior.[12]
BaFe <sub>2</sub> S <sub>3</sub>	Ladder	14	~11	N/A (Induced)	A Mott insulator at ambient pressure, it undergoes a metal-insulator transition followed by superconductivity.[13][14]

# Experimental Protocols for High-Pressure Studies

The investigation of superconductivity under pressure requires specialized equipment and precise measurement techniques. The general workflow involves sample preparation, application of pressure, and in-situ characterization of physical properties.

## High-Pressure Generation

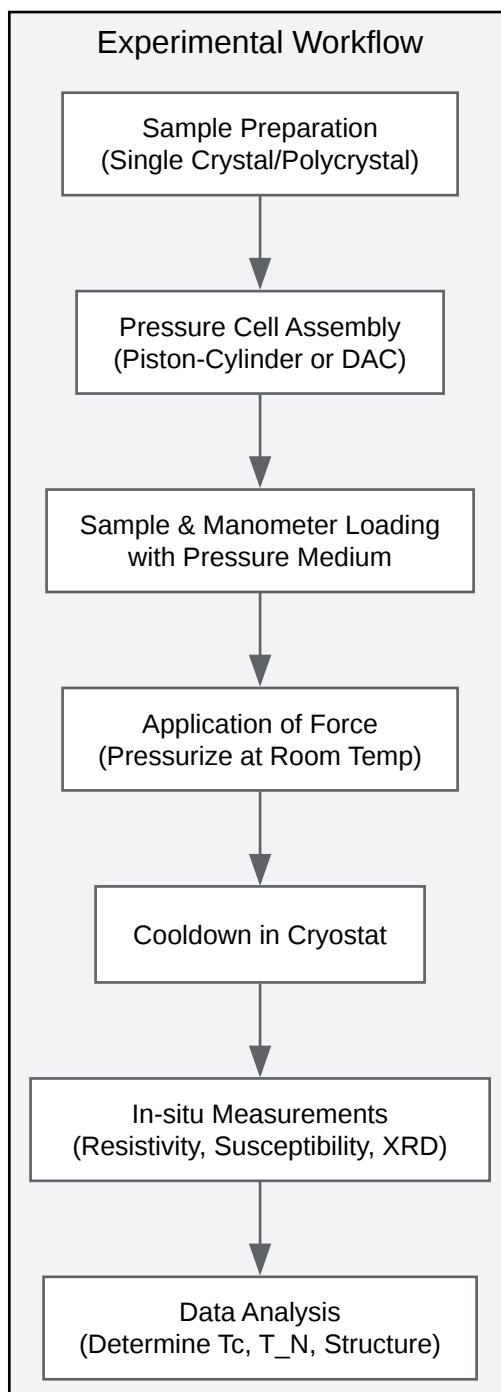
- **Piston-Cylinder Cells:** For pressures typically up to ~3 GPa, piston-cylinder cells are commonly used.<sup>[7]</sup>
  - Construction: The cell body is often made of a Be-Cu alloy, with a core of a hard alloy like NiCrAl.<sup>[7]</sup>
  - Pressure Medium: A hydrostatic pressure environment is crucial to avoid anisotropic stress on the single-crystal samples. Liquid media such as Fluorinert FC-75, Daphne oil 7373, or a 1:1 mixture of isopentane and n-pentane are used.<sup>[7]</sup> The sample is enclosed with the pressure medium in a Teflon cup, which is then placed inside the cell.
  - Pressure Calibration: The pressure is determined at low temperatures by measuring the superconducting transition temperature of a known manometer material, such as lead (Pb) or tin (Sn), placed alongside the sample.
- **Diamond Anvil Cells (DAC):** For achieving much higher pressures (>10 GPa), diamond anvil cells are employed.<sup>[1][15]</sup>
  - Mechanism: Two opposing diamonds compress a gasket that contains the sample and the pressure medium.
  - Pressure Calibration: Pressure is typically measured using the ruby fluorescence method, where the pressure-dependent shift of the R1 fluorescence line of a small ruby chip is monitored.
  - Challenges: Measurements in a DAC are challenging due to the extremely small sample size (on the order of 50-100  $\mu\text{m}$ ).<sup>[15]</sup>

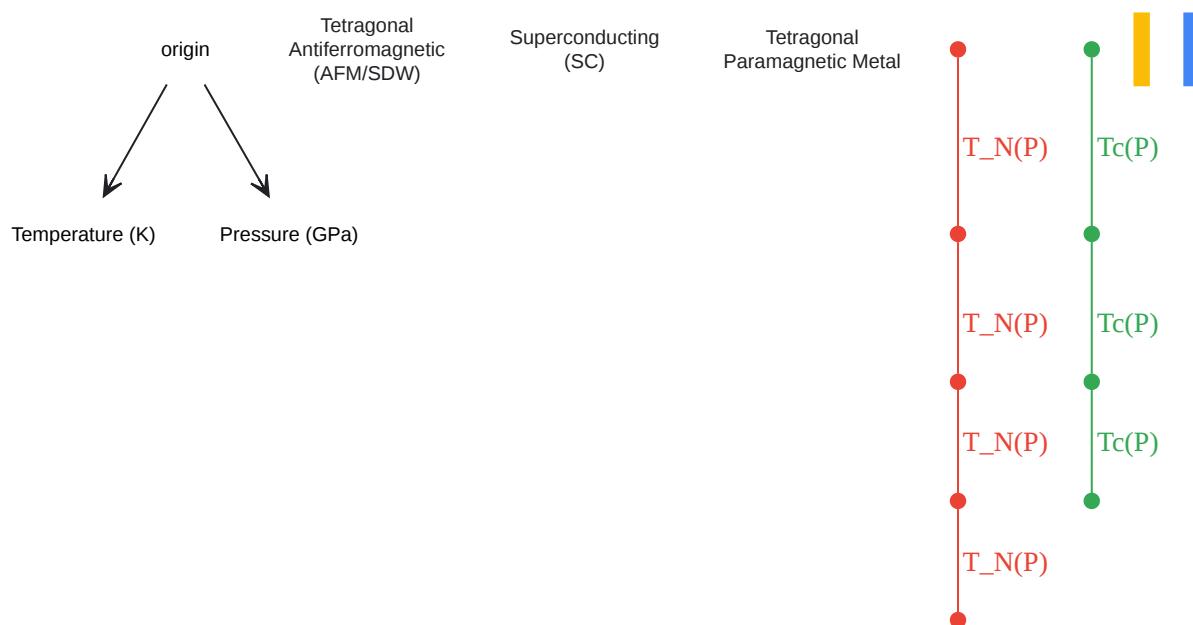
## Measurement of Physical Properties

- Electrical Resistivity: This is the most common method to detect the superconducting transition.
  - Technique: A standard four-probe configuration is used to measure the temperature dependence of the in-plane electrical resistivity ( $\rho(T)$ ).<sup>[9]</sup> Four electrical leads (typically gold or platinum wires) are attached to the sample.
  - Transition Criterion: The superconducting transition temperature ( $T_c$ ) is often defined as the temperature at which the resistance drops to zero or a certain percentage (e.g., 90% or 50%) of its normal-state value.<sup>[5]</sup>
- Magnetic Susceptibility (Meissner Effect): This measurement provides definitive proof of bulk superconductivity.
  - Technique: A SQUID (Superconducting Quantum Interference Device) magnetometer is used to measure the DC magnetic susceptibility.<sup>[15]</sup>
  - Procedure: In a zero-field-cooled (ZFC) measurement, the sample is cooled in the absence of a magnetic field, after which a small field is applied and the magnetization is measured upon warming. The onset of a strong diamagnetic signal indicates the expulsion of the magnetic field and determines  $T_c$ .<sup>[3]</sup>
- In-situ Structural Analysis: To correlate changes in electronic properties with structural transitions, crystallographic data is collected under pressure.
  - Technique: Synchrotron powder X-ray diffraction is performed in conjunction with a DAC.<sup>[8]</sup> This allows for the determination of lattice parameters and the identification of structural phase transitions as a function of pressure and temperature.

## Visualizing Key Concepts and Workflows

Diagrams are essential for understanding the complex phase diagrams and experimental procedures involved in high-pressure research on **iron arsenides**.





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- To cite this document: BenchChem. [effect of pressure on iron arsenide superconductivity]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b577738#effect-of-pressure-on-iron-arsenide-superconductivity\]](https://www.benchchem.com/product/b577738#effect-of-pressure-on-iron-arsenide-superconductivity)

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